

Dicyclohexyl Ketone: A High-Temperature Solvent for Specialized Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dicyclohexyl ketone

Cat. No.: B1670488

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Dicyclohexyl ketone, a colorless to light yellow liquid with a sweet, fruity odor, presents itself as a viable high-temperature solvent for various chemical syntheses.^[1] Its high boiling point and low volatility make it particularly suitable for reactions requiring elevated temperatures.^[1] This technical guide provides a comprehensive overview of the physical and chemical properties of **dicyclohexyl ketone**, its potential applications in organic synthesis, and a generalized framework for its use in a laboratory setting. While noted for its utility in the production of pharmaceuticals and agrochemicals, it is important to highlight that detailed, specific experimental protocols for its use as a high-temperature solvent in common named reactions are not extensively documented in readily available scientific literature and patents.

Physicochemical Properties

A thorough understanding of the physical and chemical properties of a solvent is paramount for its effective and safe use in synthesis. The key properties of **dicyclohexyl ketone** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₂₂ O	[2]
Molecular Weight	194.31 g/mol	
CAS Number	119-60-8	[1]
Appearance	Colorless to light yellow clear liquid	[1]
Boiling Point	266.4 °C at 760 mmHg	
	138 °C at 13 mmHg	
	135 °C at 5 mmHg	
Melting Point	17 °C	
Density	0.97 g/cm ³	
Flash Point	123.4 °C	
Vapor Pressure	0.00868 mmHg at 25 °C	
Solubility	Sparingly soluble in water. Soluble in chloroform and methanol.	
Thermal Stability	Stable under recommended storage conditions.	When heated to decomposition, it emits acrid and irritating fumes.

Dicyclohexyl Ketone in High-Temperature Synthesis

The utility of **dicyclohexyl ketone** as a high-temperature solvent stems from its high boiling point, which allows for reactions to be conducted at temperatures exceeding those achievable with more common solvents. This can be advantageous for reactions with high activation energies, such as certain cyclizations, decarboxylations, or rearrangements.

2.1. Potential Applications

While specific, detailed protocols are scarce, the properties of **dicyclohexyl ketone** suggest its potential applicability in several types of high-temperature reactions:

- **Ullmann Condensation:** These copper-catalyzed coupling reactions often require high temperatures (frequently in excess of 210 °C) and polar, high-boiling solvents. **Dicyclohexyl ketone**'s boiling point falls within the appropriate range for such transformations.
- **Decarboxylation Reactions:** The removal of a carboxyl group as carbon dioxide can often be facilitated by heat. For substrates requiring high temperatures for efficient decarboxylation, **dicyclohexyl ketone** could serve as a suitable medium.
- **Cyclization and Rearrangement Reactions:** Intramolecular reactions that require significant thermal energy to overcome activation barriers are potential candidates for being carried out in **dicyclohexyl ketone**.

2.2. Advantages and Disadvantages

Advantages:

- **High Boiling Point:** Enables access to a wide range of reaction temperatures.
- **Low Volatility:** Reduces solvent loss through evaporation during prolonged heating and minimizes worker exposure to vapors.
- **Chemical Stability:** As a ketone, it is generally stable and less reactive than ester- or amide-based high-boiling solvents under many conditions.

Disadvantages:

- **Limited Documented Applications:** The lack of a substantial body of published, detailed experimental procedures can make it challenging to predict its performance and optimize reaction conditions.
- **Potential for Side Reactions:** The ketone functionality, although generally stable, could potentially participate in side reactions under specific high-temperature conditions, especially in the presence of strong bases or nucleophiles.

- **Product Isolation:** Its high boiling point can complicate product isolation via distillation if the product itself is also high-boiling.

2.3. Comparison with Other High-Temperature Solvents

The choice of a high-temperature solvent is critical and depends on the specific requirements of the reaction. Below is a comparison of the boiling points of **dicyclohexyl ketone** with other common high-temperature solvents.

Solvent	Boiling Point (°C at 760 mmHg)
Dicyclohexyl Ketone	266.4
Diphenyl ether	259
Ethylene glycol	197.3
Diethylene glycol	245
N-Methyl-2-pyrrolidone (NMP)	202
Dimethyl sulfoxide (DMSO)	189
Sulfolane	285

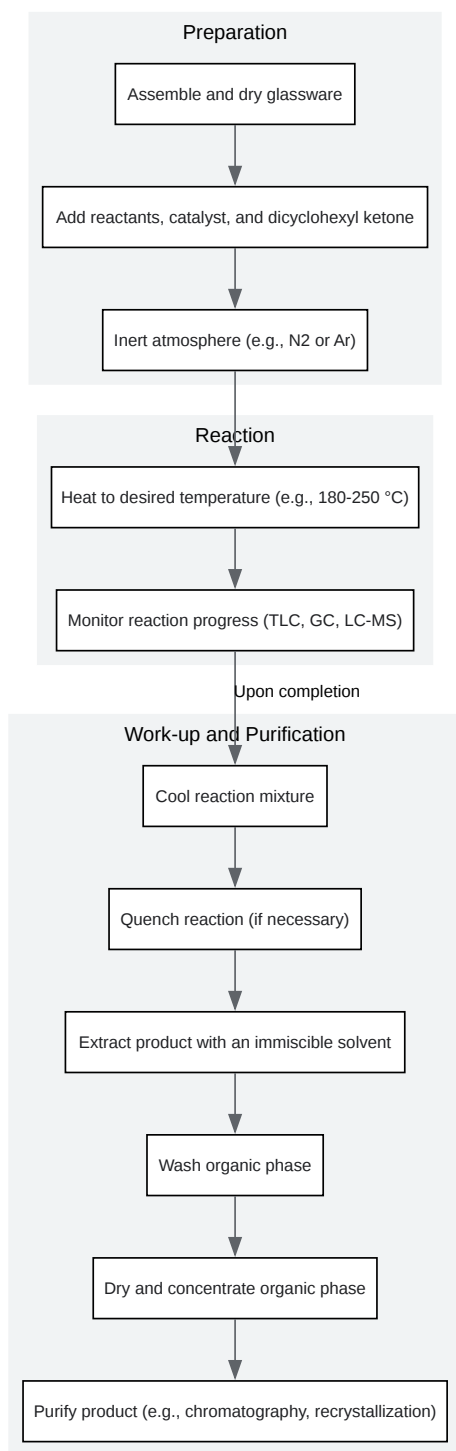
Experimental Protocols: A Generalized Approach

Due to the scarcity of specific published experimental protocols using **dicyclohexyl ketone** as a high-temperature solvent, this section provides a generalized workflow. This should be adapted based on the specific requirements of the reaction being considered.

3.1. General Experimental Workflow

The following diagram illustrates a typical workflow for conducting a high-temperature reaction using a solvent such as **dicyclohexyl ketone**.

General Workflow for High-Temperature Synthesis

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. key.molbase.com [key.molbase.com]
- To cite this document: BenchChem. [Dicyclohexyl Ketone: A High-Temperature Solvent for Specialized Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670488#dicyclohexyl-ketone-as-a-high-temperature-solvent-in-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com